

Application Note: Migration Testing of Linear PBT Trimer from Food Packaging

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Compound of Interest

Compound Name: Linear PBT Trimer

Cat. No.: B15352588

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Introduction

Polybutylene terephthalate (PBT) is a thermoplastic polyester commonly used in food packaging and reusable kitchen utensils due to its excellent mechanical and thermal properties.[1] During the polymerization process, oligomers, including linear and cyclic forms, can be generated as by-products.[1] These non-intentionally added substances (NIAS) have the potential to migrate from the packaging material into foodstuffs, raising concerns about consumer exposure and safety.[2][3]

This application note provides a detailed protocol for the migration testing of the **linear PBT trimer** from food contact materials (FCMs). The methodologies described are based on established scientific literature and are compliant with the principles outlined in European Union regulations, such as Regulation (EU) No. 10/2011 for plastic materials and articles intended to come into contact with food.[4][5][6] The protocol will cover sample preparation, migration conditions, analytical quantification, and data interpretation.

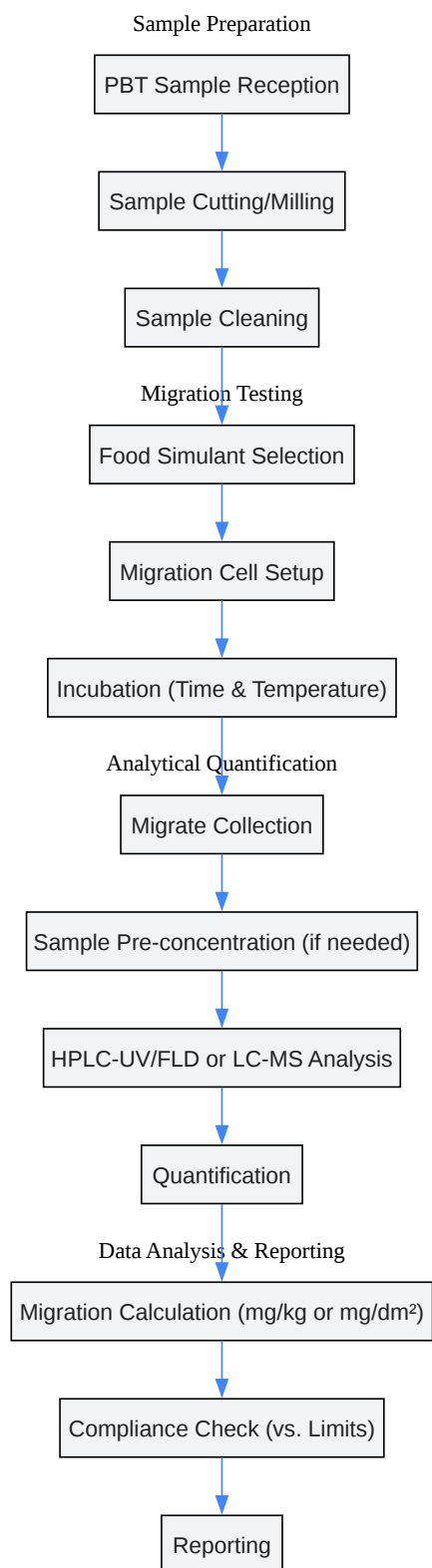
Regulatory Context

In the European Union, the safety of food contact materials is governed by Framework Regulation (EC) No 1935/2004, which stipulates that materials shall not transfer their constituents to food in quantities that could endanger human health.[5][6] For plastic FCMs, Regulation (EU) No 10/2011 sets out specific rules, including the establishment of Specific

Migration Limits (SMLs) for certain substances.[5][6][7] While there is no specific SML for individual PBT oligomers, the overall migration limit (OML) of 10 mg/dm² of contact surface or 60 mg/kg of foodstuff applies.[5][8][9] For non-listed substances like the **linear PBT trimer**, a risk assessment is required, often utilizing the Threshold of Toxicological Concern (TTC) concept.[1][4]

Experimental Workflow

The overall experimental workflow for the migration testing of **linear PBT trimer** is depicted in the following diagram:



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Figure 1: Experimental workflow for migration testing.

Experimental Protocols

Materials and Reagents

- PBT Samples: Food packaging films, containers, or utensils.
- Food Simulants: As per Regulation (EU) No. 10/2011 (see Table 1).
- Solvents: Acetonitrile (ACN), Dichloromethane (DCM), 1,1,1,3,3,3-hexafluoro-2-propanol (HFIP) - all HPLC or LC-MS grade.
- Standards: Certified reference material of **linear PBT trimer**. If not commercially available, isolation and purification from a PBT extract may be necessary, with purity assessment via methods like qNMR.[\[10\]](#)
- Reagents: Formic acid (LC-MS grade).

Sample Preparation

- Cutting and Cleaning: Cut the PBT sample into appropriate dimensions to fit the migration cell. For articles like utensils, they may be tested whole or cut.[\[1\]](#) Clean the surface of the sample with distilled water to remove any surface contamination and dry it in a dust-free environment.
- Surface Area Determination: Accurately measure the surface area of the sample that will be in contact with the food simulant.

Migration Testing

- Food Simulant Selection: Choose the appropriate food simulant(s) based on the intended use of the PBT packaging, as specified in Regulation (EU) No. 10/2011.

Food Simulant	Abbreviation	Type of Foodstuff
10% Ethanol (v/v)	Simulant A	Aqueous foods with a pH > 4.5
3% Acetic Acid (w/v)	Simulant B	Acidic foods with a pH ≤ 4.5
20% Ethanol (v/v)	Simulant C	Alcoholic foods with an alcohol content of up to 20%
50% Ethanol (v/v)	Simulant D1	Milk products
Olive Oil	Simulant D2	Fatty foods

Table 1: Commonly used food simulants for migration testing.

- Migration Cell Setup: Place the prepared PBT sample in a migration cell, ensuring only the intended surface is in contact with the simulant. A surface area to volume ratio of 6 dm² per 1 kg of food simulant is the standard assumption unless the actual ratio is known.[\[11\]](#)
- Test Conditions: The selection of time and temperature for the migration test should correspond to the worst-case foreseeable use of the packaging material. Examples of test conditions are provided in Table 2. For repeated-use articles, migration testing is typically performed three times on the same sample, with the compliance assessment based on the result of the third migration test.[\[1\]](#)[\[4\]](#)

Contact Time	Contact Temperature	Intended Use
10 days	40 °C	Long-term storage at room temperature or below
2 hours	70 °C	Hot-fill conditions
10 minutes	200 °C	Frying conditions (using sunflower oil as simulant) [4]

Table 2: Examples of migration test conditions.

Analytical Method: HPLC-UV/FLD or LC-MS

High-Performance Liquid Chromatography (HPLC) coupled with a Diode Array Detector (DAD) or Fluorescence Detector (FLD), or with a Mass Spectrometry (MS) detector, is the preferred method for the quantification of PBT oligomers.^{[1][2][4]}

- Sample Preparation of the Migrate:
 - For aqueous simulants (A, B, C, D1), an aliquot of the migrate can often be directly injected after filtration. In cases of very low expected migration, a pre-concentration step using solid-phase extraction (SPE) may be necessary.
 - For the olive oil simulant (D2), a liquid-liquid extraction or another suitable sample clean-up method is required to separate the analytes from the fatty matrix.
- Chromatographic Conditions (Example):
 - Column: A C18 stationary phase is commonly used.
 - Mobile Phase: A gradient elution with water and acetonitrile, often with a small amount of formic acid, is typical.^[12]
 - Flow Rate: 0.5 - 1.0 mL/min.
 - Injection Volume: 10 - 50 µL.^[13]
 - Detection:
 - UV/DAD: Monitoring at a wavelength corresponding to the absorbance maximum of the PBT trimer.
 - FLD: Excitation and emission wavelengths specific to the PBT trimer.
 - MS: Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity.
- Calibration and Quantification:
 - Prepare a series of calibration standards of the **linear PBT trimer** in the corresponding food simulant.

- Construct a calibration curve by plotting the peak area against the concentration.
- Quantify the **linear PBT trimer** in the migration samples by comparing their peak areas to the calibration curve.

Data Presentation and Interpretation

The migration results should be expressed in mg of analyte per kg of food simulant (mg/kg) or mg of analyte per dm² of the contact surface area (mg/dm²).

Quantitative Data Summary

PBT Sample ID	Food Simulant	Test Conditions (Time, Temp.)	Migration of Linear PBT Trimer (mg/kg)	Migration of Linear PBT Trimer (mg/dm ²)
Sample 1	50% Ethanol	2h, 70°C (3rd migration)	0.218[1][4]	Calculated value
Sample 2	Sunflower Oil	10 min, 200°C	7.5 (total cyclic oligomers)[4]	Calculated value
Sample 3	Isooctane	10 days, 40°C	4.11 (cyclic trimer)[14]	Calculated value
Sample 4	50% Ethanol	10 days, 40°C	0.21 (cyclic trimer)[14]	Calculated value

Table 3: Example of a structured table for summarizing quantitative migration data. Note: Literature values may refer to cyclic oligomers as indicated, serving as a reference for expected migration levels.

Conclusion

The protocol outlined in this application note provides a robust framework for the migration testing of **linear PBT trimer** from food packaging materials. Adherence to standardized methodologies is crucial for ensuring the safety and compliance of food contact materials. The use of sensitive analytical techniques like HPLC with MS detection allows for accurate

quantification of migrants even at low levels. The results of these migration studies are essential for conducting thorough risk assessments and ensuring consumer safety.

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